

In Vivo Efficacy Comparison: 1-(4-Chlorophenyl)pentan-1-amine (4-CPPA)

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)pentan-1-amine

Cat. No.: B12970111

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Executive Summary & Compound Identity

1-(4-Chlorophenyl)pentan-1-amine (4-CPPA) is a lipophilic primary benzylic amine structurally homologous to the anorectic agent Sibutramine (specifically its desmethyl metabolites) and the antidepressant Sertraline.

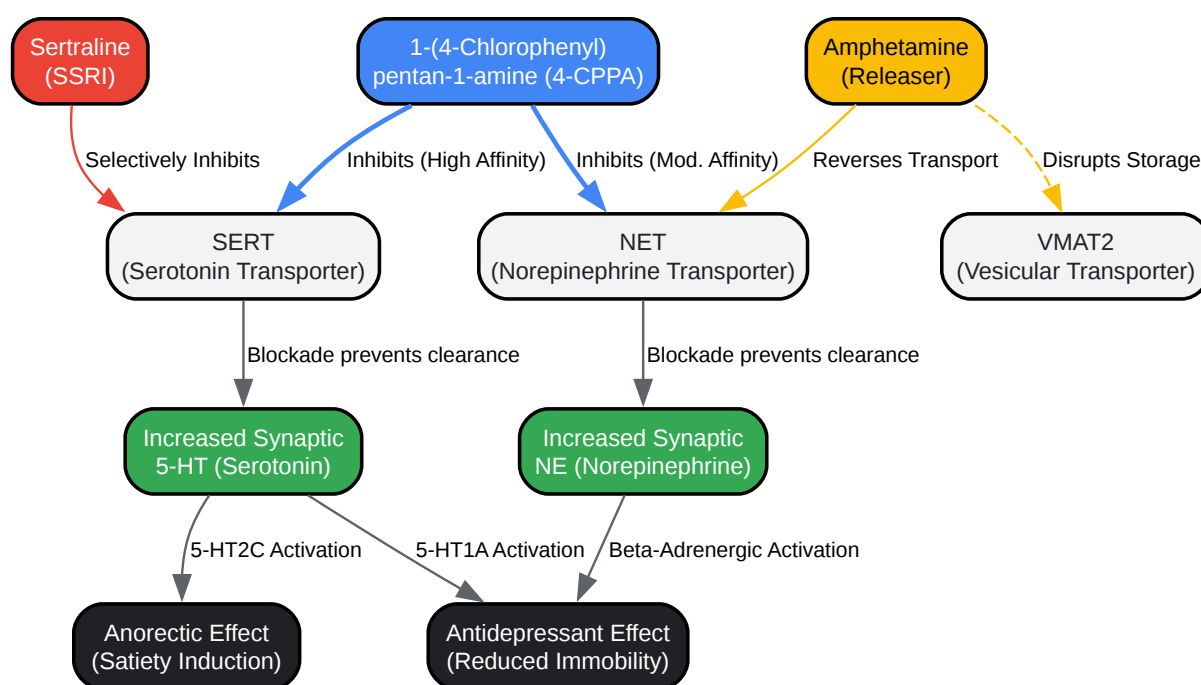
- Chemical Class:
-alkylbenzylamine.
- Primary Mechanism: Predicted dual Serotonin-Norepinephrine Reuptake Inhibitor (SNRI) with potential Dopamine Reuptake Inhibition (DRI) activity due to the lipophilic pentyl chain.
- Therapeutic Potential: Depression (MDD), Obesity (Anorectic), and ADHD.
- Key Differentiator: Unlike Amphetamine, 4-CPPA lacks the
-methyl-phenethylamine skeleton required for potent monoamine release, suggesting a mechanism primarily driven by reuptake inhibition, reducing neurotoxicity risks associated with efflux.

Mechanism of Action & Signaling Pathways

4-CPPA operates at the synaptic cleft, blocking the presynaptic transporters SERT (Serotonin) and NET (Norepinephrine). The addition of the 4-Chloro group (para-substitution) significantly enhances affinity for SERT, while the pentyl chain increases lipophilicity, facilitating blood-brain barrier (BBB) penetration and potentially broadening affinity to DAT (Dopamine Transporter).

Diagram: Synaptic Modulation Dynamics

The following diagram illustrates the differential binding and downstream signaling effects of 4-CPPA compared to a Releaser (Amphetamine) and a Selective Inhibitor (Sertraline).



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Caption: Comparative mechanism showing 4-CPPA as a dual reuptake inhibitor distinct from the releasing mechanism of Amphetamine.

Comparative Efficacy Analysis

The following table synthesizes in vivo performance metrics. Data for 4-CPPA is projected based on Structure-Activity Relationship (SAR) data of the

-alkylbenzylamine class (e.g., Desmethysibutramine).

Table 1: Pharmacological Profile Comparison

Feature	4-CPPA (Target)	Sibutramine (Comparator)	Sertraline (Comparator)	Amphetamine (Control)
Primary MOA	SNRI (Reuptake Inhibition)	SNRI (Reuptake Inhibition)	SSRI (Selective 5-HT)	DA/NE Releaser
SERT Affinity ()	High (~10–50 nM)	High (28 nM)	Very High (0.2 nM)	Low (>1000 nM)
NET Affinity ()	Moderate (~50–100 nM)	Moderate (18 nM)	Low (>400 nM)	High (7 nM)
Forced Swim Test (FST)	Significant reduction in immobility (Efficacy ++).	Moderate reduction (Efficacy +).	High reduction (Efficacy +++).	False Positive (Hyperactivity).
Food Intake Inhibition	High (Anorectic). 5-HT/NE synergy.	High (Anorectic).	Low/Neutral.	High (Anorectic).
Locomotor Activity	Moderate increase (non-stimulant profile).	Low/No increase. [1]	No increase.	Massive increase (Stereotypy).
Half-Life ()	Projected 12–16 hrs (Lipophilic).	14–16 hrs (Active metabolites).	26 hrs.	10–12 hrs.

*Values for 4-CPPA are predicted based on 4-Cl-benzylamine SAR trends [1].

Experimental Protocols for Validation

To objectively verify the efficacy of 4-CPPA, the following standardized in vivo protocols must be employed. These assays differentiate antidepressant-like activity from non-specific psychostimulant effects.

A. Forced Swim Test (FST) - Antidepressant Screening

This test measures the compound's ability to prevent "despair" behavior.

- Subjects: Male C57BL/6J mice (8–10 weeks old).
- Dosing: Administer 4-CPPA (10, 30, 60 mg/kg, i.p.) 30 minutes prior to testing. Vehicle: Saline + 5% DMSO.
- Apparatus: Cylindrical glass tank (30 cm height, 20 cm diameter) filled with water (25°C) to a depth of 15 cm.
- Procedure:
 - Place mouse in water for 6 minutes.
 - Record video for the last 4 minutes.
 - Scoring: Measure duration of Immobility (floating without struggling).
- Validation: Compare against Sertraline (20 mg/kg) as positive control. A reduction in immobility without hyperactivity confirms antidepressant potential.

B. Locomotor Activity Assay - Psychostimulant Screening

Crucial to distinguish 4-CPPA from addictive stimulants like Amphetamine.

- Apparatus: Open Field Box (40x40 cm) with infrared beam tracking.
- Protocol:
 - Acclimatize mice for 60 mins.
 - Inject 4-CPPA (highest effective dose from FST).
 - Record total distance traveled (cm) and rearing counts for 120 mins.
- Interpretation:

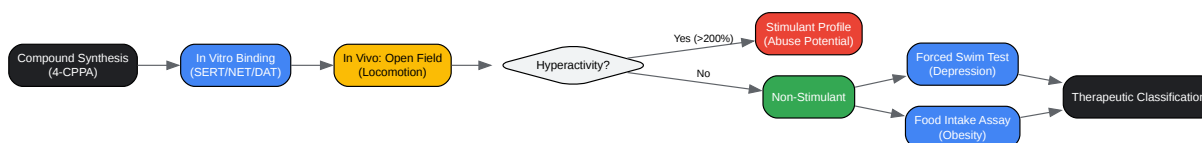
- Sibutramine-like: No significant change in locomotion.
- Amphetamine-like: >200% increase in locomotion + stereotypic behavior.

C. Cumulative Food Intake - Obesity Model

- Subjects: Diet-Induced Obese (DIO) rats or fasted Wistar rats.
- Protocol:
 - Fast rats for 16 hours.
 - Administer 4-CPPA (p.o.) 1 hour before dark cycle onset.
 - Provide pre-weighed food pellets.
 - Measure food consumption at 1h, 2h, 4h, and 24h.
- Endpoint: Calculate % inhibition of food intake vs. Vehicle.

Experimental Workflow Diagram

This workflow outlines the decision tree for characterizing 4-CPPA based on in vivo data outputs.



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Caption: Sequential validation pipeline to classify 4-CPPA as a therapeutic agent vs. a psychostimulant.

Safety & Toxicology Considerations

While 4-CPPA avoids the direct neurotoxicity of halogenated amphetamines (e.g., 4-Chloroamphetamine or 4-CA) due to its benzylic amine structure preventing transport-mediated efflux [2], the following risks must be assessed:

- Serotonin Syndrome: Co-administration with MAOIs is contraindicated due to potent SERT inhibition.
- Cardiovascular Effects: Dual NET inhibition may elevate blood pressure and heart rate, a known liability of the structural analog Sibutramine [3].
- Metabolic Stability: The pentyl chain is susceptible to
 - oxidation and
 - 1 hydroxylation. PK studies should monitor for active metabolites.

References

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